

# 3,9-Diazaspiro[5.5]undecan-2-one CAS number and molecular weight

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## Compound of Interest

Compound Name: 3,9-Diazaspiro[5.5]undecan-2-one

Cat. No.: B1324301

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## 3,9-Diazaspiro[5.5]undecan-2-one: A Technical Overview

This technical guide provides an overview of the chemical properties of **3,9-Diazaspiro[5.5]undecan-2-one**, a heterocyclic building block with potential applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development and related fields.

## Core Chemical Identifiers

The fundamental identifiers for **3,9-Diazaspiro[5.5]undecan-2-one** are its CAS number and molecular weight. The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature and databases.

Property	Value
CAS Number	867006-20-0
Molecular Weight	168.24 g/mol

## Physicochemical Properties

A summary of the key physicochemical properties of **3,9-Diazaspiro[5.5]undecan-2-one** is presented below. These properties are crucial for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> N <sub>2</sub> O	[1]
EINECS	Not available	[1]
MOL File	867006-20-0.mol	[1]

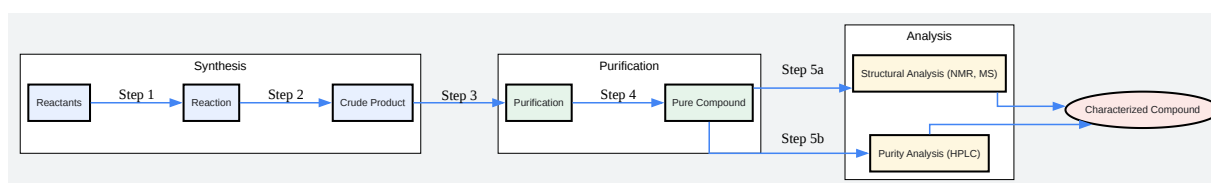
## Experimental Data and Protocols

Currently, publicly available literature from the conducted searches does not provide detailed experimental protocols, such as synthesis or purification methods, for **3,9-Diazaspiro[5.5]undecan-2-one**.

Furthermore, no information regarding its biological activity, including involvement in specific signaling pathways, has been identified in the initial search results.

## Representative Chemical Workflow

While specific experimental workflows for **3,9-Diazaspiro[5.5]undecan-2-one** were not found, the following diagram illustrates a generalized workflow for the synthesis and analysis of a chemical compound. This serves as a conceptual representation of the processes that would be involved.



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Caption: Generalized workflow for chemical synthesis, purification, and analysis.

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## References

- 1. 3,9-Diazaspiro[5.5]undecan-2-one CAS#: 867006-20-0 [m.chemicalbook.com]
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